

# Propanenitrile, 3-mercapto-: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Propanenitrile, 3-mercapto-

Cat. No.: B087174

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This guide provides an in-depth exploration of **Propanenitrile, 3-mercapto-**, a versatile bifunctional molecule of significant interest in chemical synthesis, materials science, and drug development. We will delve into its fundamental properties, nomenclature, synthesis, and diverse applications, offering field-proven insights and detailed protocols for the discerning researcher.

## Chemical Identity and Nomenclature

**Propanenitrile, 3-mercapto-** is an organosulfur compound characterized by the presence of both a thiol (-SH) and a nitrile (-CN) functional group.<sup>[1]</sup> This dual reactivity is the cornerstone of its utility in various chemical transformations.<sup>[2]</sup> The compound is a colorless, malodorous liquid.<sup>[3]</sup>

## Synonyms and Alternative Names

Accurate identification of chemical compounds is paramount in research and development.

**Propanenitrile, 3-mercapto-** is known by several synonyms and alternative names in the literature and commercial listings, which can sometimes be a source of confusion. The following table summarizes the most common nomenclature associated with this compound.

| Name Type                | Name                        | Source             |
|--------------------------|-----------------------------|--------------------|
| Systematic Name          | Propanenitrile, 3-mercapto- | [2][4][5]          |
| IUPAC Name               | 3-Sulfanylpropanenitrile    | [1][2][4]          |
| Common Synonyms          | 3-Mercaptopropionitrile     | [1][4][5][6][7]    |
| β-Mercaptopropionitrile  | [1][2][6][7]                |                    |
| 2-Cyanoethanethiol       | [1][2][3][6][7][8]          |                    |
| 1-Cyano-2-mercaptoethane | [4][6][7][8]                |                    |
| 2-Cyanoethyl mercaptan   | [4][6][7][8]                |                    |
| Ethanethiol, 2-cyano-    | [4]                         |                    |
| CAS Registry Number      | 1001-58-7                   | [1][2][4][5][6][7] |

## Key Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is essential for its effective use in experimental design.

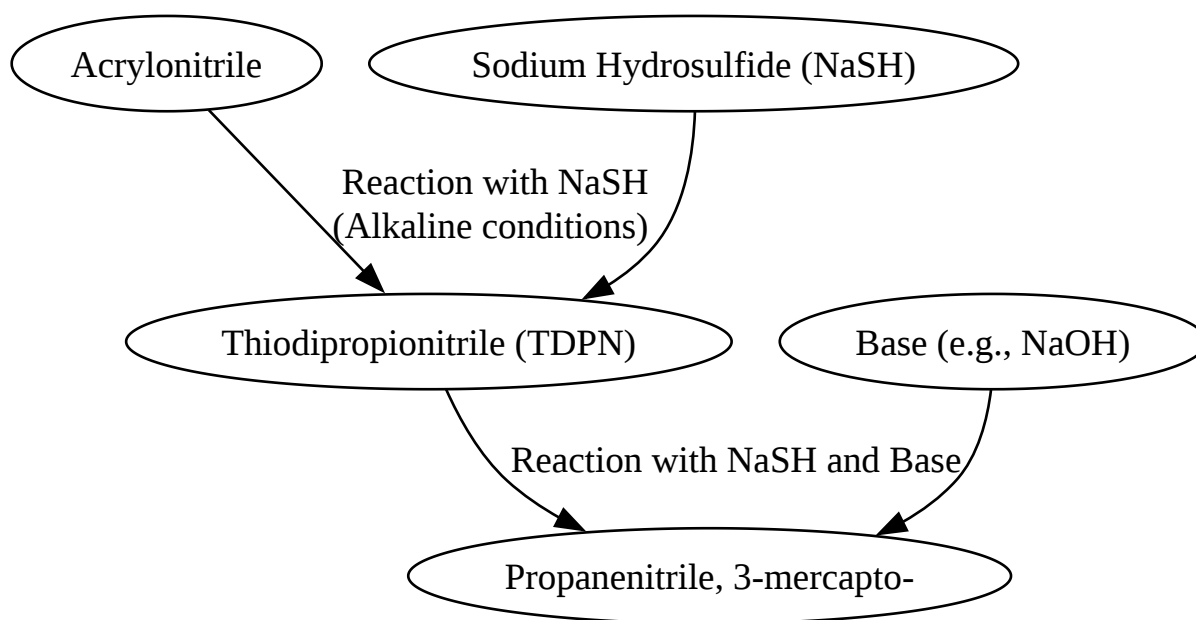
| Property          | Value                                                         | Source                |
|-------------------|---------------------------------------------------------------|-----------------------|
| Molecular Formula | C <sub>3</sub> H <sub>5</sub> NS                              | [1][2][4][5][6][7][8] |
| Molecular Weight  | 87.14 g/mol                                                   | [1][5][6][7][8]       |
| Appearance        | Colorless liquid                                              | [1][3]                |
| Boiling Point     | 30–32 °C at 0.08-0.12 mmHg;<br>87 °C at 15 torr               | [1][3]                |
| Density           | 1.0696 g/cm <sup>3</sup>                                      | [1]                   |
| pKa               | 9.07±0.10 (Predicted)                                         | [6]                   |
| Flash Point       | 77 °C                                                         | [8]                   |
| Solubility        | Soluble in most organic solvents, partially soluble in water. | [3]                   |

## Synthesis of Propanenitrile, 3-mercapto-

The synthesis of **Propanenitrile, 3-mercapto-** can be achieved through several routes. A common and well-documented method involves the reaction of acrylonitrile with a sulfur source.

### Synthesis from Acrylonitrile and Alkaline Hydrosulfide

One prominent synthetic pathway involves the reaction of acrylonitrile with sodium hydrosulfide under alkaline conditions, which initially forms thiodipropionitrile.[9] This intermediate is then reacted with alkaline hydrosulfide in the presence of a base to yield 3-mercaptopropionitrile.[9]



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